

An In-depth Technical Guide to the Thermal Decomposition of Sodium Carbonate Monohydrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sodium carbonate monohydrate

Cat. No.: B1586706

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermal decomposition of **sodium carbonate monohydrate** ($\text{Na}_2\text{CO}_3 \cdot \text{H}_2\text{O}$), also known as thermonatrite. The document details the decomposition pathway, kinetic parameters, and the experimental protocols utilized for its characterization, drawing from established scientific literature.

Executive Summary

The thermal decomposition of **sodium carbonate monohydrate** is primarily a single-step dehydration process, resulting in the formation of anhydrous sodium carbonate (Na_2CO_3) and the release of water vapor. This process is of significant interest in various industrial applications, including glass manufacturing, chemical synthesis, and as a standard in thermal analysis. The kinetics and mechanism of this dehydration are influenced by factors such as temperature, heating rate, and the partial pressure of water vapor in the surrounding atmosphere.^{[1][2]} Advanced analytical techniques like Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) are crucial for elucidating the precise nature of this transformation.

Decomposition Pathway and Stoichiometry

The thermal decomposition of **sodium carbonate monohydrate** follows a well-defined chemical equation:



This reaction involves the loss of one mole of water of hydration. The theoretical mass loss associated with this dehydration is approximately 14.5%.[4] Experimental results from thermogravimetric analysis confirm this, with observed weight loss percentages aligning closely with the calculated value.[4] The resulting anhydrous sodium carbonate is thermally stable up to high temperatures, with its decomposition into sodium oxide and carbon dioxide occurring above 851°C.[5][6]

Quantitative Data Summary

The following tables summarize the key quantitative data obtained from various studies on the thermal decomposition of **sodium carbonate monohydrate**.

Table 1: Thermal Decomposition Temperatures and Mass Loss

Analytical Method	Temperature Range (°C)	Peak Temperature (°C)	Mass Loss (%)	Atmosphere	Reference
TGA/DTG	64 - 113	96.09	8.5 (first step)	Air	[7][8]
TGA/DTG	130 - 460	-	1.4 (second step)	Air	[7][8]
TGA	62 - 163	-	~14.8	N/A	[4]
DSC	82.54 - 110.69	96.09	N/A	Air	[8]

Note: Some studies have observed a two-step water loss, which may be attributed to the presence of different hydrated phases or variations in experimental conditions.[7][8]

Table 2: Kinetic and Thermodynamic Parameters

Parameter	Value	Conditions	Reference
Activation Energy (Ea)	71.5 kJ/mol	Isothermal, 336-400 K	[2]
Activation Energy (Ea)	115.5 kJ/mol	Non-isothermal, dry N ₂ stream	[9]
Activation Energy (Ea)	246.9 kJ/mol	Non-isothermal, wet N ₂ stream (p(H ₂ O) = 9.2 kPa)	[9]
Frequency Factor	$2.2 \times 10^7 \text{ s}^{-1}$	Isothermal, 336-400 K	[2]
Enthalpy of Dehydration (ΔH)	210.425 J/g	Non-isothermal, air	[8]

The kinetics of the dehydration process have been described by the Avrami–Erofeyev model ($n=2$).^[2] It is important to note that the activation energy is significantly influenced by the partial pressure of water vapor ($p(\text{H}_2\text{O})$), with higher $p(\text{H}_2\text{O})$ values leading to an increase in the activation energy.^[9]

Experimental Protocols

Detailed methodologies are crucial for reproducible results in the study of thermal decomposition. The following sections describe the typical experimental setups for TGA and DSC analysis of **sodium carbonate monohydrate**.

Thermogravimetric analysis is employed to measure the change in mass of a sample as a function of temperature or time.

- **Instrumentation:** A thermogravimetric analyzer, such as a PerkinElmer "Diamond" Differential/Thermogravimetric Analyzer, is commonly used.^[8]
- **Sample Preparation:** A small, accurately weighed sample (e.g., 3-5 mg) of **sodium carbonate monohydrate** is placed in a crucible (typically alumina or platinum).
- **Heating Program:** The sample is heated at a constant rate, for example, 10 K/min, over a specified temperature range (e.g., room temperature to 500°C).^[7]

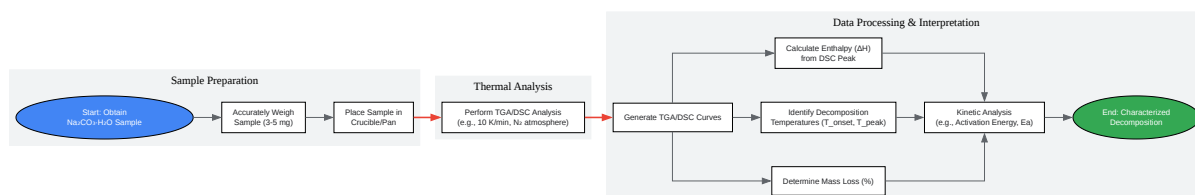
- Atmosphere: The experiment is conducted under a controlled atmosphere, which can be an inert gas like dry nitrogen or air, at a specific flow rate (e.g., 50 cm³/min).^{[4][9]} For kinetic studies investigating the effect of water vapor, humidity-controlled thermogravimetry is utilized to maintain a constant partial pressure of H₂O.^{[1][9]}
- Data Analysis: The resulting TGA curve plots mass loss against temperature. The derivative of this curve (DTG curve) shows the rate of mass loss and helps in identifying the peak decomposition temperatures.

DSC measures the difference in heat flow between a sample and a reference as a function of temperature.

- Instrumentation: A DSC instrument, often coupled with a TGA, is used.
- Sample and Reference: A weighed sample of **sodium carbonate monohydrate** is placed in a sample pan, and an empty pan serves as the reference. Both are maintained at nearly the same temperature throughout the experiment.^[10]
- Heating Program: A linear heating rate, consistent with the TGA experiment, is applied.
- Atmosphere: A controlled atmosphere, similar to that in the TGA experiment, is maintained.
- Data Analysis: The DSC curve shows endothermic or exothermic peaks corresponding to thermal events. The dehydration of **sodium carbonate monohydrate** is an endothermic process.^[8] The area under the peak is integrated to determine the enthalpy change (ΔH) of the reaction.^[11]

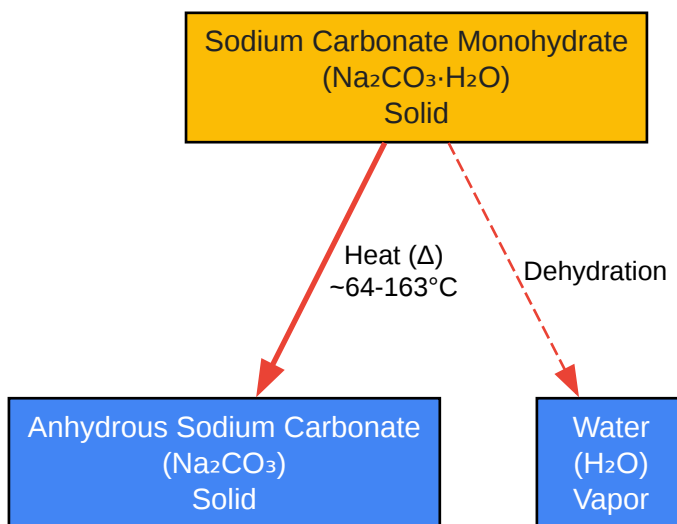
Visualizations

The following diagrams illustrate the experimental workflow and the chemical pathway of the thermal decomposition of **sodium carbonate monohydrate**.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for thermal analysis.



[Click to download full resolution via product page](#)

Caption: Decomposition pathway of $\text{Na}_2\text{CO}_3 \cdot \text{H}_2\text{O}$.

Conclusion

The thermal decomposition of **sodium carbonate monohydrate** is a well-characterized dehydration reaction that is highly dependent on experimental conditions, particularly the water vapor pressure. The quantitative data and experimental protocols summarized in this guide provide a solid foundation for researchers and scientists working with this compound. The application of TGA and DSC is indispensable for accurately determining the thermal stability, kinetics, and thermodynamic properties associated with its decomposition.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Universal kinetic description for the thermal dehydration of sodium carbonate monohydrate powder across different temperatures and water vapor pressures - Physical Chemistry Chemical Physics (RSC Publishing) [pubs.rsc.org]
- 2. Dehydration of sodium carbonate monohydrate - Journal of the Chemical Society, Faraday Transactions 1: Physical Chemistry in Condensed Phases (RSC Publishing) [pubs.rsc.org]
- 3. researchgate.net [researchgate.net]
- 4. osti.gov [osti.gov]
- 5. quora.com [quora.com]
- 6. m.youtube.com [m.youtube.com]
- 7. researchgate.net [researchgate.net]
- 8. cis01.central.ucv.ro [cis01.central.ucv.ro]
- 9. Universal kinetic description for the thermal dehydration of sodium carbonate monohydrate powder across different temperatures and water vapor pressur ... - Physical Chemistry Chemical Physics (RSC Publishing) DOI:10.1039/D4CP04624B [pubs.rsc.org]
- 10. Differential scanning calorimetry - Wikipedia [en.wikipedia.org]
- 11. Differential Scanning Calorimetry Techniques: Applications in Biology and Nanoscience - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Thermal Decomposition of Sodium Carbonate Monohydrate]. BenchChem, [2025]. [Online PDF].

Available at: [<https://www.benchchem.com/product/b1586706#thermal-decomposition-of-sodium-carbonate-monohydrate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com